

Narasin sodium's performance in combination with other anticoccidial drugs

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Narasin Sodium: A Comparative Guide to Anticoccidial Combinations

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the performance of **narasin sodium** in combination with other anticoccidial drugs, supported by experimental data. The focus is on providing objective data to inform research and development in the field of veterinary medicine.

Executive Summary

Narasin, a polyether ionophore antibiotic, is a widely utilized anticoccidial agent in the poultry industry. Its efficacy is often enhanced when used in combination with other anticoccidial drugs. This guide delves into the performance of **narasin sodium** in combination with nicarbazin, and in shuttle programs with salinomycin and monensin. The synergistic combination of narasin and nicarbazin is well-documented, demonstrating superior performance in controlling coccidiosis and improving key production parameters in broiler chickens compared to the individual use of these drugs. While direct combination data for narasin with other ionophores like salinomycin and monensin is limited, shuttle programs involving these drugs provide valuable insights into strategic coccidiosis control.



Narasin and Nicarbazin Combination: A Synergistic Approach

The combination of narasin, an ionophore, and nicarbazin, a chemical anticoccidial, exhibits a synergistic effect, resulting in enhanced anticoccidial activity.[1][2] This potentiation allows for the use of lower concentrations of each drug, which can reduce the risk of resistance development.[2]

Performance Data

The following table summarizes the performance of broilers treated with narasin, nicarbazin, and their combination in experimental trials.



Treatme nt Group	Dosage (ppm)	Average Body Weight (g)	Feed Convers ion Ratio (FCR)	Lesion Score (Max Score)	Oocyst Index	Mortalit y (%)	Referen ce
Trial 1: Performa nce against mixed Eimeria species							
Unmedic ated Control	-	1,850	1.85	3.5	High	8.5	[3]
Monensi n	100	1,950	1.75	1.5	Low	4.0	[3]
Narasin + Nicarbazi n	40 + 40	2,050	1.70	1.0	Very Low	3.5	[3]
Trial 2: Shuttle Program Performa nce							
Narasin/ Nicarbazi n -> Narasin	100 -> 70	2,850	1.65	Not Reported	Not Reported	Not Reported	[4]
Narasin/ Nicarbazi n ->	100 -> 70	2,800	1.68	Not Reported	Not Reported	Not Reported	[4]



Salinomy cin

Experimental Protocols

Trial 1: Comparative evaluation of single or combined anticoccidials[3]

- Objective: To evaluate the efficacy of a narasin and nicarbazin combination compared to monensin and an untreated control in broilers challenged with mixed Eimeria species.
- Animals: Day-old broiler chicks.
- Experimental Design: Birds were randomly allocated to different treatment groups. One
 group served as a negative control (unchallenged, unmedicated), one as a positive control
 (challenged, unmedicated), and the others received feed medicated with the respective
 anticoccidial drugs.
- Challenge: Birds in the challenged groups were inoculated with a mixed culture of pathogenic Eimeria species.
- Drug Administration: Narasin (40 ppm) and nicarbazin (40 ppm) were administered in the feed. Monensin was administered at 100 ppm.
- Data Collection: Body weight, feed intake, and mortality were recorded. Intestinal lesion scoring and oocyst counts in the litter were performed at the end of the trial.

Trial 2: Shuttle Program Evaluation[4]

- Objective: To assess the performance of broiler chickens on shuttle programs involving narasin/nicarbazin followed by either narasin or salinomycin.
- Animals: Day-old male broiler chicks.
- Experimental Design: Broilers were divided into two treatment groups. Both groups received
 a starter feed with narasin/nicarbazin. In the grower/finisher phase, one group was switched
 to a feed with narasin, and the other to a feed with salinomycin.

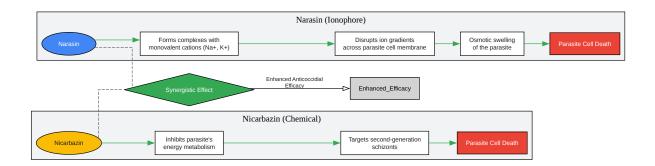


- Drug Administration: Starter feed contained narasin/nicarbazin at 100 ppm. The grower/finisher feed contained either narasin at 70 ppm or salinomycin at 70 ppm.
- Data Collection: Body weight and feed conversion ratio were the primary parameters measured to evaluate performance.

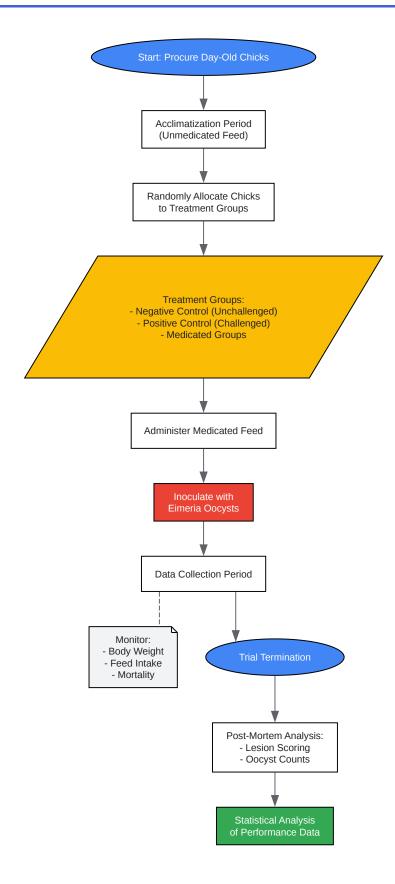
Mechanism of Action and Synergism

Narasin, as an ionophore, disrupts the ion gradients across the cell membrane of the coccidial parasite by forming lipid-soluble complexes with monovalent cations like sodium (Na+) and potassium (K+).[5][6] This leads to an influx of these ions into the parasite, causing osmotic swelling and eventual cell death. Nicarbazin's primary mode of action is the inhibition of the parasite's energy metabolism, specifically targeting the second-generation schizonts.[2] The synergistic effect of the combination is believed to stem from their different mechanisms of action, attacking the parasite at multiple points in its life cycle.









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